

Comparative Guide: Structural Differentiation of 8-Methylquinoline-4-carbaldehyde

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Compound of Interest

Compound Name: 8-Methylquinoline-4-carbaldehyde

Cat. No.: B11913616

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Executive Summary

In the synthesis of quinoline-based pharmacophores, distinguishing regioisomers is a critical quality attribute. **8-Methylquinoline-4-carbaldehyde** (8-Me-4-CHO) presents a unique structural challenge: it combines a substituent on the benzene ring (8-position) with a functional group on the pyridine ring (4-position).

Common synthetic routes, such as the Vilsmeier-Haack formylation of 8-methylquinoline or the oxidation of 4,8-dimethylquinoline, often yield complex mixtures containing positional isomers (e.g., 2-carbaldehyde or 6-methyl analogs). Misidentification leads to failed SAR (Structure-Activity Relationship) models and regulatory non-compliance.

This guide provides a definitive, self-validating analytical framework to distinguish 8-Me-4-CHO from its most prevalent structural isomers using NMR spectroscopy, Mass Spectrometry, and Chromatographic retention behaviors.

Structural Analysis & The "Peri-Effect"

To differentiate this molecule, one must exploit the specific steric and electronic environments created by the 4- and 8-positions.

The Diagnostic Regions

- The "Peri" Interaction (H-5): The aldehyde at position 4 is spatially proximate to the proton at position 5 (the peri position). The carbonyl anisotropy significantly deshields H-5, shifting it downfield (> 8.8 ppm), a feature absent in 2- or 3-carbaldehyde isomers.
- The 8-Methyl Environment: Located adjacent to the ring nitrogen, the 8-methyl group is sterically crowded but magnetically distinct. It typically appears as a singlet or pseudo-singlet around 2.7–2.9 ppm, distinct from methyls at the 2-position (which are more deshielded by the adjacent Nitrogen) or 6/7-positions.

Spectroscopic Differentiation Strategy

Comparative NMR Data (Predicted & Empirical Ranges)

The following table contrasts the target molecule with its two most common impurities/isomers: 8-Methylquinoline-2-carbaldehyde (positional isomer of CHO) and 6-Methylquinoline-4-carbaldehyde (positional isomer of Me).

Feature	8-Methylquinoline-4-carbaldehyde (Target)	8-Methylquinoline-2-carbaldehyde (Isomer A)	6-Methylquinoline-4-carbaldehyde (Isomer B)
Aldehyde (-CHO)	Singlet, ~10.2–10.5 ppm	Singlet, ~10.1–10.3 ppm	Singlet, ~10.2–10.5 ppm
H-2 (Pyridine)	Doublet, ~9.0–9.2 ppm	Absent (substituted)	Doublet, ~9.0–9.2 ppm
H-5 (Peri-proton)	Multiplet/Dd, > 8.8 ppm (Deshielded by 4-CHO)	Multiplet, ~7.8–8.0 ppm (Normal range)	Singlet/Small doublet, > 8.6 ppm (Deshielded, but splitting differs)
Methyl (-CH ₃)	Singlet, ~2.7–2.8 ppm	Singlet, ~2.7–2.8 ppm	Singlet, ~2.5–2.6 ppm
NOESY Key	Me(8) $\leftrightarrow$ H-7; CHO(4) $\leftrightarrow$ H-5	Me(8) $\leftrightarrow$ H-7; CHO(2) $\leftrightarrow$ H-3	Me(6) $\leftrightarrow$ H-5 & H-7; CHO(4) $\leftrightarrow$ H-5

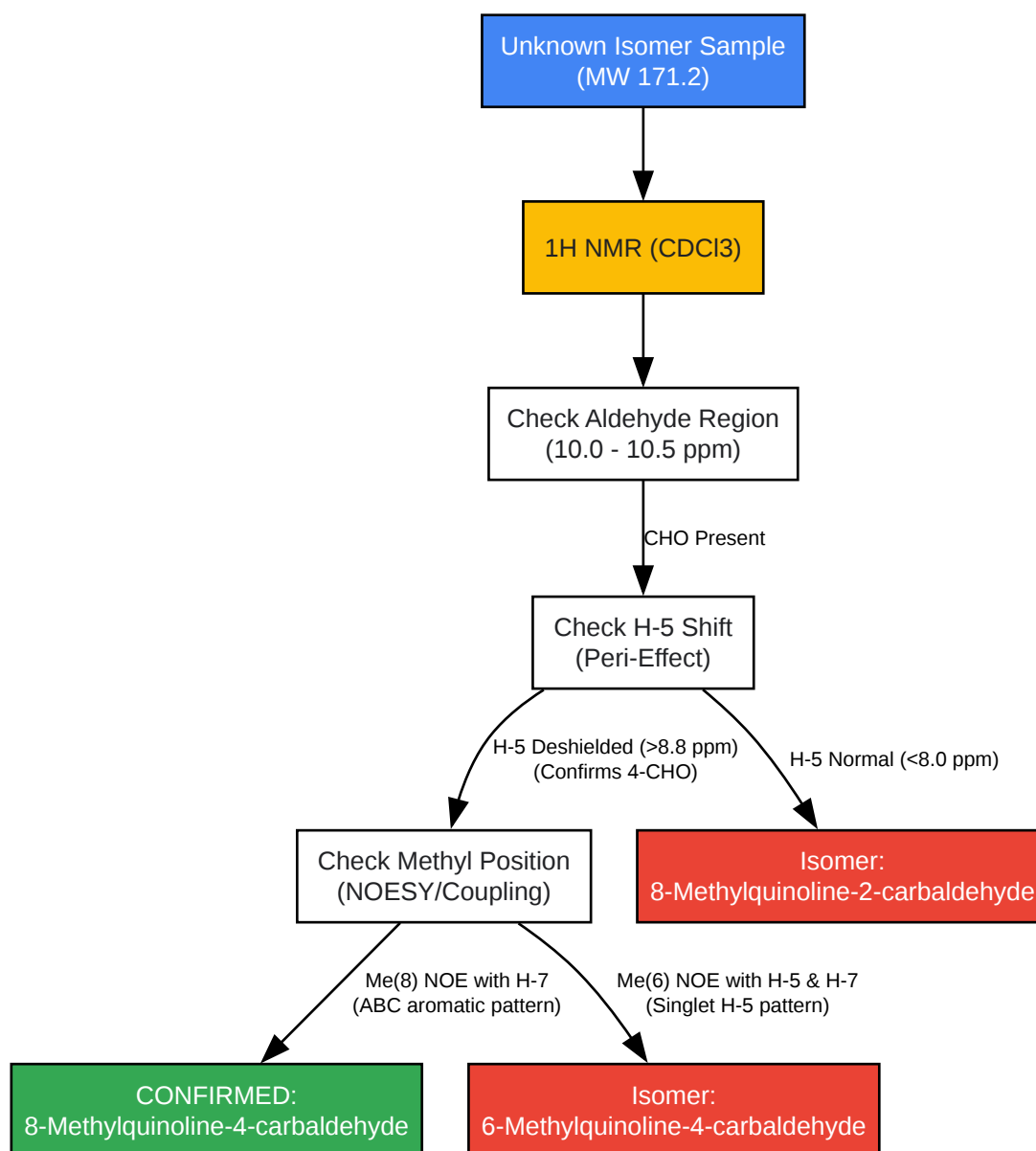
Mass Spectrometry (MS/MS Fragmentation)

While molecular weight (MW 171.2) is identical for all isomers, fragmentation pathways differ:

- 4-Carbaldehyde: Often shows a strong loss of CO (M-28) followed by loss of HCN, driven by the stability of the resulting aromatic radical.
- Ortho-effect (8-Me): The proximity of the 8-methyl to the nitrogen can lead to unique [M-H]⁺ rearrangements or cyclization fragments not seen in 6-methyl isomers.

Visualization: Analytical Decision Tree

The following diagram illustrates the logical flow for confirming the structure, prioritizing non-destructive NMR techniques.



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Figure 1: Analytical logic flow for differentiating quinoline carbaldehyde isomers.

Experimental Protocols

Protocol A: Definitive Structural Assignment via NMR

Use this protocol to certify the reference standard.

Reagents:

- Solvent: DMSO-d6 (Preferred for resolution of aromatic multiplets) or CDCl3 (Standard).
- Internal Standard: TMS (0.00 ppm).[1]

Step-by-Step:

- Preparation: Dissolve 10-15 mg of the solid product in 0.6 mL of solvent. Ensure complete dissolution; filter if cloudy.
- Acquisition (1D): Acquire a standard ¹H spectrum (minimum 16 scans).
 - Checkpoint: Verify Aldehyde singlet > 10.0 ppm.
 - Checkpoint: Verify Methyl singlet integration (3H).
- Acquisition (2D NOESY): Set mixing time to 500ms.
 - Target Interaction 1: Look for cross-peak between Aldehyde proton and the most downfield aromatic proton (H-5). This confirms the 4-position.
 - Target Interaction 2: Look for cross-peak between Methyl protons and the adjacent aromatic proton (H-7). H-7 should show ortho coupling to H-6.
 - Negative Control: Ensure Methyl does NOT show NOE interaction with H-2 or H-3 (which would indicate a 2-Me or 3-Me isomer).

Protocol B: HPLC Purity Method (Isomer Separation)

Use this for routine batch release.

System: Agilent 1200 or equivalent with DAD. Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 150mm, 3.5µm). Mobile Phase:

- A: 0.1% Formic Acid in Water
- B: Acetonitrile Gradient:
- 0-2 min: 5% B

- 2-15 min: 5% -> 95% B
- 15-20 min: 95% B Detection: UV at 254 nm (aromatic backbone) and 280 nm (carbonyl conjugation). Note: Isomers typically elute in the order of polarity. The 4-CHO isomers often elute earlier than 2-CHO isomers due to differences in hydrogen bonding capability with the stationary phase.

Visualization: The "Smoking Gun" NOESY Map

This diagram visualizes the spatial correlations (NOE) that definitively prove the structure.

Figure 2: NOESY Correlation Map. The yellow dashed lines represent the critical through-space interactions required to confirm the 8-methyl and 4-carbaldehyde positions.

References

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